

In-depth Technical Guide: (2S)-sulfonatepropionyl-CoA (CAS 2353483-68-6)

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Compound of Interest

Compound Name: (2S)-sulfonatepropionyl-CoA

Cat. No.: B15622071

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An Important Note on Data Availability: As of late 2025, publicly accessible scientific literature and databases contain minimal specific information regarding **(2S)-sulfonatepropionyl-CoA**. While its chemical identity is registered with a CAS number, detailed experimental data, its precise biological functions, and established protocols for its synthesis or use in research are not available. This guide will provide the foundational chemical information that is available and will draw context from the well-studied parent molecule, propionyl-CoA, to offer a potential framework for future research.

Chemical Identity and Properties

(2S)-sulfonatepropionyl-CoA is a derivative of Coenzyme A. Its defining feature is the presence of a sulfonate group on the propionyl moiety.

Property	Value	Source
CAS Number	2353483-68-6	N/A
Molecular Formula	C24H40N7O20P3S2	PubChem[1]
Molecular Weight	903.7 g/mol	PubChem[1]
IUPAC Name	(3S,5R,9R,20S)-1-[(2R,3S,4R,5R)-5-(6-amino-9H-purin-9-yl)-4-hydroxy-3-(phosphonooxy)tetrahydrofuran-2-yl]-3,5,9-trihydroxy-8,8-dimethyl-10,14,19-trioxo-2,4,6-trioxa-18-thia-11,15-diaza-3,5-diphosphahenicosane-20-sulfonic acid 3,5-dioxide	PubChem[1]

Context from Propionyl-CoA Metabolism

To understand the potential biological significance of **(2S)-sulfonatepropionyl-CoA**, it is useful to consider the established roles of propionyl-CoA. Propionyl-CoA is a key intermediate in cellular metabolism, primarily formed from the catabolism of odd-chain fatty acids and certain amino acids (valine, isoleucine, threonine, and methionine).

Carboxylation to Succinyl-CoA

In mammals, the primary metabolic fate of propionyl-CoA is its conversion to succinyl-CoA, which then enters the citric acid (TCA) cycle. This pathway is catalyzed by two enzymes:

- Propionyl-CoA Carboxylase (PCC): A biotin-dependent enzyme that carboxylates propionyl-CoA to form (S)-methylmalonyl-CoA.
- Methylmalonyl-CoA Racemase and Mutase: (S)-methylmalonyl-CoA is converted to (R)-methylmalonyl-CoA, which is then rearranged to form succinyl-CoA by the vitamin B12-dependent enzyme methylmalonyl-CoA mutase.

A deficiency in PCC leads to propionic acidemia, a serious metabolic disorder.

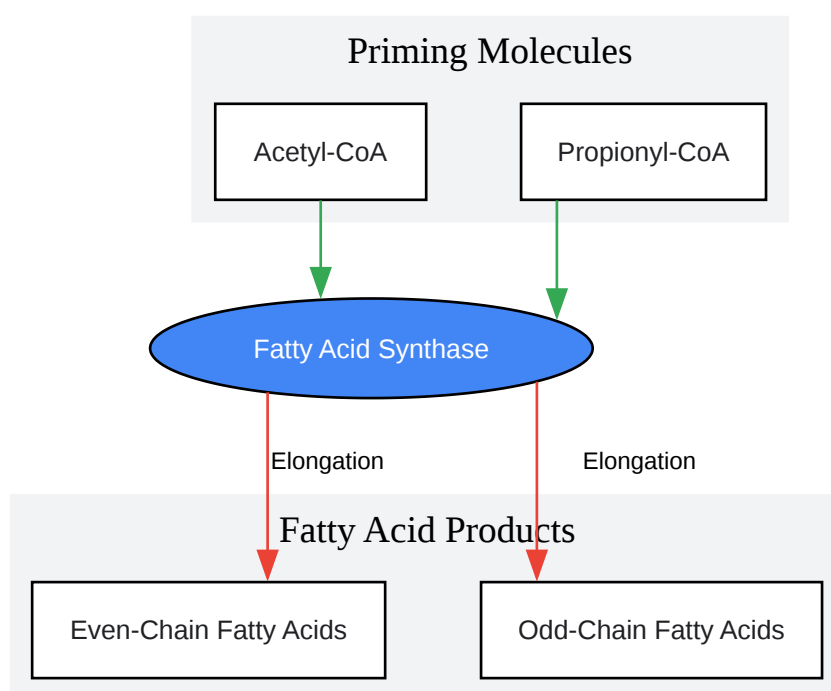


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Caption: Metabolic conversion of propionyl-CoA to succinyl-CoA for entry into the TCA cycle.

Role in Fatty Acid Synthesis

Propionyl-CoA can also serve as a primer for the synthesis of odd-chain fatty acids. Fatty acid synthase utilizes propionyl-CoA instead of acetyl-CoA as the initial building block, leading to the production of fatty acids with an odd number of carbon atoms.



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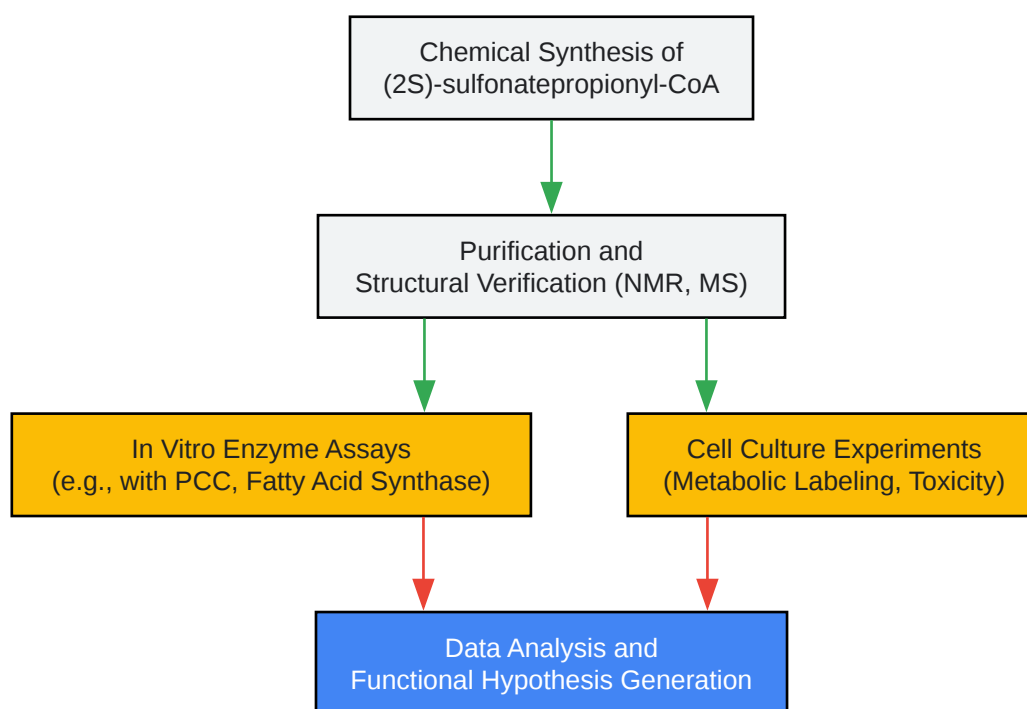
Caption: Alternative priming of fatty acid synthesis by acetyl-CoA and propionyl-CoA.

Potential Research Directions for (2S)-sulfonatepropionyl-CoA

Given the lack of specific data, the following areas represent logical starting points for research into the properties and function of **(2S)-sulfonatepropionyl-CoA**.

Hypothetical Experimental Workflow

A foundational investigation into **(2S)-sulfonatepropionyl-CoA** would likely involve chemical synthesis followed by biochemical and cellular characterization.



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Caption: A potential experimental workflow for the characterization of **(2S)-sulfonatepropionyl-CoA**.

Key Research Questions

- **Enzymatic Interaction:** Is **(2S)-sulfonatepropionyl-CoA** a substrate, inhibitor, or allosteric modulator of enzymes that typically metabolize propionyl-CoA, such as propionyl-CoA carboxylase? The bulky and charged sulfonate group may significantly alter its interaction with enzyme active sites.
- **Metabolic Fate:** If introduced into a biological system, is **(2S)-sulfonatepropionyl-CoA** metabolized, and if so, what are the resulting products? The carbon-sulfur bond of the

sulfonate group is generally stable, suggesting it may resist typical metabolic pathways.

- Cellular Effects: Does **(2S)-sulfonatepropionyl-CoA** exert any specific cellular effects? For instance, it could potentially act as a metabolic probe or, conversely, a metabolic toxin by interfering with Coenzyme A-dependent pathways.

Conclusion and Future Outlook

(2S)-sulfonatepropionyl-CoA remains an uncharacterized molecule. While its structure suggests a relationship to the central metabolite propionyl-CoA, the introduction of a sulfonate group likely imparts unique chemical and biological properties. Future research, beginning with chemical synthesis and progressing to in vitro and cellular assays, is necessary to elucidate its role in biological systems. Drug development professionals may find interest in such a molecule as a potential enzyme inhibitor or metabolic modulator, pending foundational research into its activity and safety. The information provided here serves as a starting point for these future investigations.

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References

- 1. researchgate.net [researchgate.net]
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